

Basic Brown 4 CAS number and molecular formula.

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Compound of Interest

Compound Name: *Basic Brown 4*

CAS No.: *8052-76-4*

Cat. No.: *B12351351*

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Technical Monograph: **Basic Brown 4** (Bismarck Brown R)

Content Type: Technical Reference & Application Guide Audience: Pharmaceutical Researchers, Histopathologists, and Chemical Safety Officers

Executive Summary & Nomenclature

Basic Brown 4 (commonly known as Bismarck Brown R or Vesuvine R) is a cationic disazo dye extensively utilized in histological diagnostics and industrial dyeing. Unlike its analogue Basic Brown 1 (Bismarck Brown Y), which is derived from m-phenylenediamine, **Basic Brown 4** is derived from toluene-2,4-diamine, resulting in a deeper, redder hue.^[1]

In drug development and biomedical research, its primary utility lies in histopathology—specifically for the contrast staining of acid mucins, cartilage, and mast cell granules—serving as a critical biomarker for tissue morphology and toxicity screening.

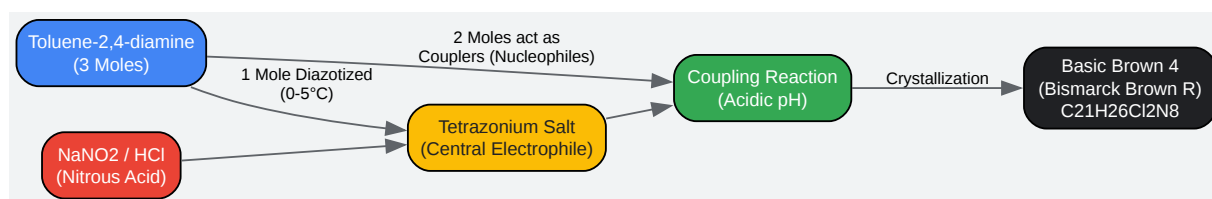
Table 1: Chemical Identity & Physicochemical Properties

Property	Specification
Common Name	Basic Brown 4 (Bismarck Brown R)
CAS Number	5421-66-9 (Dihydrochloride salt)
Colour Index (C.I.)	21010
Molecular Formula	C ₂₁ H ₂₆ Cl ₂ N ₈ (Dihydrochloride salt)
Molecular Weight	~461.39 g/mol (Salt); ~388.47 g/mol (Base)
IUPAC Name	4,4'-[[4-methyl-1,3-phenylene]bis(azo)]bis[6-methyl-1,3-benzenediamine] dihydrochloride
Solubility	Soluble in water (Reddish-brown solution); Soluble in ethanol.[1][2][3][4][5]
Class	Disazo (Cationic/Basic)

Synthesis & Structural Chemistry

The synthesis of **Basic Brown 4** relies on the "cannibalistic" diazotization of toluene-2,4-diamine.[1] The reaction is stoichiometric: one mole of the diamine is tetrazotized (forming the central electrophile) and subsequently couples with two additional moles of the diamine (acting as nucleophiles).

Figure 1: Synthesis Pathway of Basic Brown 4



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Caption: Stoichiometric synthesis of **Basic Brown 4** via tetrazotization of toluene-2,4-diamine and subsequent self-coupling.

Histological Application: Mucin & Cartilage Staining[6][7]

In preclinical drug safety studies, detecting changes in mucin production (e.g., in respiratory or gastrointestinal toxicity models) is vital. **Basic Brown 4** serves as a high-contrast stain for acid mucins and cartilage matrix.[1]

Differentiation Note: While Bismarck Brown Y (Basic Brown 1) is more common in routine Papanicolaou stains, Bismarck Brown R (**Basic Brown 4**) is preferred when a deeper, more intense reddish-brown contrast is required against blue/green counterstains (e.g., Methyl Green).[1]

Experimental Protocol: Modified Bismarck Brown R Stain

Objective: Visualization of acid mucins (Goblet cells) and cartilage in paraffin-embedded tissue.
[1]

Reagents:

- Staining Solution: Dissolve 1.0 g **Basic Brown 4** (CAS 5421-66-9) in 100 mL Distilled Water containing 1 mL conc.[1] HCl. Warm to 40°C to dissolve, cool, and filter.
- Differentiator: 70% Ethanol.
- Counterstain (Optional): 0.1% Methyl Green or Hematoxylin.

Workflow:

- Deparaffinize: Xylene (2 x 5 min)
100% EtOH (2 x 3 min)
95% EtOH (3 min)
dH₂O.
- Stain: Immerse slides in **Basic Brown 4** Solution for 30–45 minutes.

- Technical Insight: The acidic pH (via HCl) suppresses background protein binding, enhancing specificity for anionic mucins.
- Differentiate: Dip briefly in 70% Ethanol (3–5 dips).
 - Quality Control: Check under microscope.[6] Mucins should be deep brown; background pale.
- Counterstain: (Optional) Stain nuclei with Methyl Green (5 min).
- Dehydrate & Mount: 95% EtOH
100% EtOH
Xylene
Resinous Mount.

Results Interpretation:

- Acid Mucins / Cartilage: Deep Reddish-Brown.[1]
- Nuclei: Green (if counterstained) or faint brown.
- Cytoplasm: Pale yellow/brown.

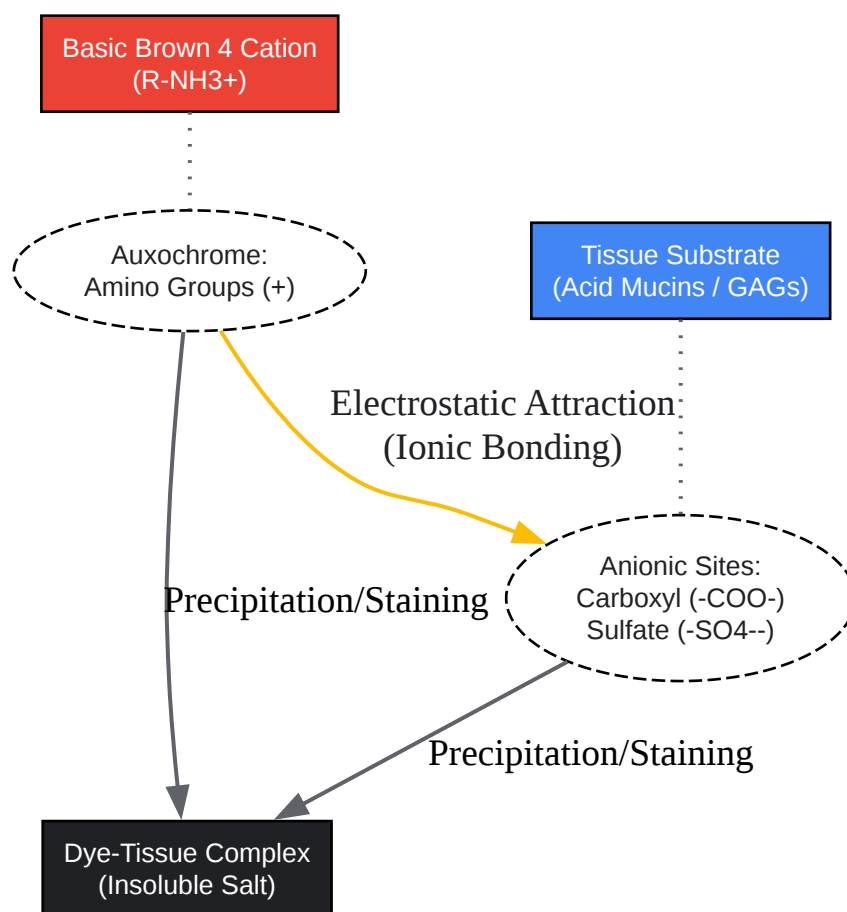
Mechanism of Action

The staining mechanism is strictly electrostatic (ionic). **Basic Brown 4** is a cationic dye with multiple amino (

) and azo (

) groups that become protonated or carry positive charge delocalization.[1] It binds to polyanionic tissue components such as sulfated glycosaminoglycans (GAGs) in cartilage and carboxylated mucins.

Figure 2: Cationic Binding Mechanism



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Caption: Electrostatic interaction between the cationic auxochromes of **Basic Brown 4** and anionic tissue substrates.[1]

Safety & Handling (E-E-A-T Compliance)

While **Basic Brown 4** is not classified as a high-potency carcinogen like benzidine-based dyes, it is an azo dye and should be handled with "Universal Precautions" in a drug development setting.[1]

- Hazards: Skin and eye irritant.[4][7] Potential mutagenicity (Ames test positive variants exist due to diamine metabolites).
- Storage: Store dry at room temperature. Hygroscopic—keep tightly sealed to prevent hydrolysis or aggregation.

- Disposal: Incineration is preferred. Do not pour down drains due to aquatic toxicity potential.

References

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